

Solubility of basic copper nitrate in water and organic solvents.

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Compound of Interest

Compound Name: *Copper nitrate basic*

Cat. No.: *B080931*

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An In-Depth Technical Guide to the Solubility of Basic Copper Nitrate

For Researchers, Scientists, and Drug Development Professionals

Introduction

Basic copper nitrate, chemically identified as dicopper nitrate trihydroxide with the formula $\text{Cu}_2(\text{OH})_3\text{NO}_3$ (CAS No: 12158-75-7), is an inorganic compound that presents as a green to turquoise powder or blue-green monoclinic crystals.[1][2][3] It is structurally distinct from the more common copper(II) nitrate ($\text{Cu}(\text{NO}_3)_2$) and its hydrates, a difference conferred by the presence of hydroxide groups in its lattice.[2] This structural distinction significantly influences its physical and chemical properties, most notably its solubility.

This technical guide provides a comprehensive overview of the solubility of basic copper nitrate in aqueous and organic media. It includes available quantitative data, detailed experimental methodologies for solubility determination, and discusses its applications, particularly its role as a catalyst in syntheses relevant to the pharmaceutical industry.

Solubility Profile

The solubility of basic copper nitrate is markedly lower than that of copper(II) nitrate, a critical factor for its handling and application.

Aqueous Solubility

Basic copper nitrate is characterized by its low solubility in water.^[4] The available quantitative data is summarized below.

Temperature	Solubility (g / 100 mL)	Citation(s)
20 °C	0.0579	^[5]
50 °C	0.015	^[6]

Table 1: Quantitative Aqueous Solubility of Basic Copper Nitrate.

Organic Solvent Solubility

Quantitative solubility data for basic copper nitrate in organic solvents is not readily available in the reviewed literature. It is generally considered to have very low solubility in most non-aqueous solvents.

For context, the related compound, copper(II) nitrate ($\text{Cu}(\text{NO}_3)_2$) and its hydrates, which lack the hydroxide groups, exhibit much higher solubility in various polar organic solvents. This data is presented below but should not be used as a direct substitute for basic copper nitrate.

Solvent	Solute Form	Solubility (g / 100 g or g / 100 mL)	Temperature	Citation(s)
Ethanol	Copper(II) Nitrate Hydrates	Very Soluble	-	^[7]
Dioxane	Copper(II) Nitrate	Soluble	-	^[3]
Ethyl Acetate	Copper(II) Nitrate	Soluble	-	^[3]

Table 2: Solubility of Copper(II) Nitrate (Non-basic form) in Select Organic Solvents. This data is for comparative purposes only.

Experimental Protocols

Precise determination of solubility is crucial for any application. As basic copper nitrate is a sparingly soluble salt, the "Flask Method," compliant with OECD Guideline 105, is appropriate for determining its aqueous solubility.^[8]^[9]

Synthesis of Basic Copper Nitrate

A common preparatory method involves the controlled hydrolysis of a copper(II) nitrate solution with an alkali, or through the careful thermal degradation of copper(II) nitrate trihydrate.^[2]

Heating hydrated copper(II) nitrate to 80°C will convert it to basic copper nitrate.

Solubility Determination via the Flask Method

This protocol outlines a general procedure for determining the aqueous solubility of basic copper nitrate at a specified temperature.

Objective: To determine the saturation mass concentration of basic copper nitrate in water at 20 °C.

Materials & Equipment:

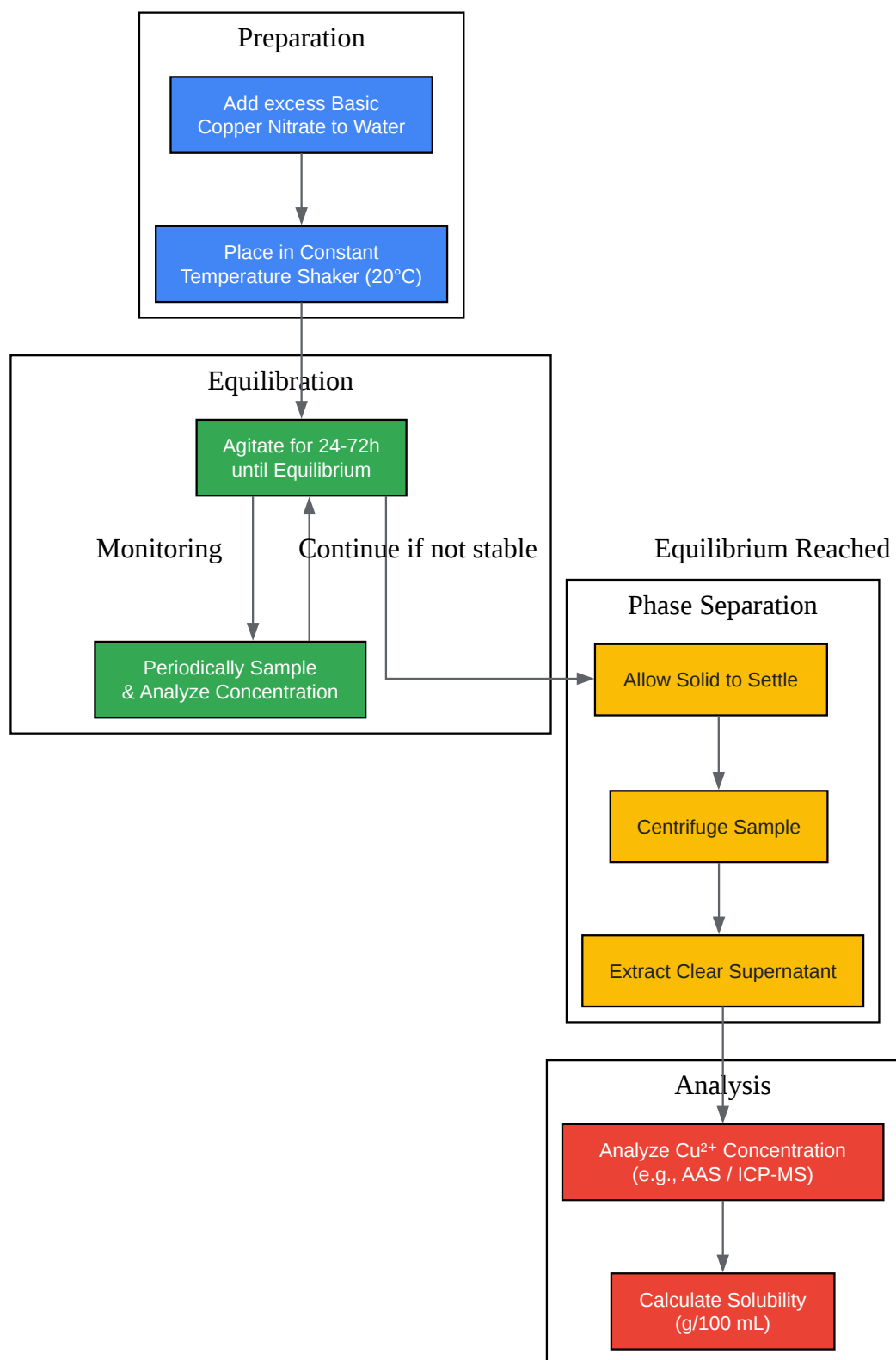
- Basic copper nitrate ($\text{Cu}_2(\text{OH})_3\text{NO}_3$) powder
- Reagent-grade water
- Analytical balance
- Constant temperature water bath or shaker (e.g., 20 ± 0.5 °C)
- Glass flasks with stoppers
- Centrifuge
- Syringes and sub-micron filters (e.g., 0.45 μm)
- Volumetric glassware
- Analytical instrument for copper concentration analysis (e.g., Atomic Absorption Spectroscopy (AAS) or Inductively Coupled Plasma-Mass Spectrometry (ICP-MS))

Procedure:

- **Preliminary Test:** A preliminary test is conducted to estimate the approximate solubility and the time required to reach equilibrium. An excess amount of the substance is added to water and stirred.
- **Sample Preparation:** Add an amount of basic copper nitrate in excess of its expected solubility to several flasks containing known volumes of water.
- **Equilibration:** The flasks are sealed and agitated in a constant temperature bath set to 20 °C. Equilibrium is typically reached when three successive measurements of concentration over time become constant. For sparingly soluble salts, this may take 24 to 72 hours.[\[9\]](#)
- **Phase Separation:** Once equilibrium is achieved, the mixture is allowed to stand at the test temperature to allow the undissolved solid to settle. The saturated aqueous phase is then carefully separated from the solid. Centrifugation is the preferred method to avoid errors from filtration.[\[9\]](#)
- **Analysis:**
 - An aliquot of the clear, saturated supernatant is carefully removed.
 - The concentration of copper in the solution is determined using a suitable analytical technique like AAS or ICP-MS.[\[9\]](#)
 - The analysis should be performed on at least duplicate samples.
- **Calculation:** The solubility is calculated as the average concentration from the analyzed samples and expressed in g/L or g/100 mL.

Visualization of Experimental Workflow

The following diagram illustrates the key steps in the experimental determination of solubility using the flask method.



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Caption: Workflow for Solubility Determination.

Applications in Research and Drug Development

While simple inorganic copper salts are often too toxic for direct therapeutic use, copper compounds serve critical roles in the synthesis of pharmaceuticals and other advanced materials.

- **Catalysis in Organic Synthesis:** Basic copper nitrate, and copper nitrate more broadly, is valued as an inexpensive, stable, and environmentally benign catalyst or reagent in organic synthesis.[6][10] It can facilitate a variety of reactions, including oxidations and C-H activations, which are fundamental transformations in the construction of complex molecules and active pharmaceutical ingredients (APIs).[6][10]
- **Precursor for Nanomaterials:** Basic copper nitrate serves as a precursor for the synthesis of copper oxide (CuO) nanoparticles.[6] These nanoparticles have diverse applications, including their use as catalysts and in the development of antimicrobial coatings.

Conclusion

Basic copper nitrate ($\text{Cu}_2(\text{OH})_3\text{NO}_3$) is an inorganic compound with low solubility in water and, based on available information, is presumed to be poorly soluble in most organic solvents. Its primary utility in research and drug development is not as a direct therapeutic agent but as a versatile and economical catalyst and as a precursor for copper-based nanomaterials. The distinct solubility profile compared to copper(II) nitrate is a key consideration for its application in both industrial and laboratory settings. Accurate solubility determination, following established protocols such as the flask method, is essential for optimizing its use in synthetic and material science applications.

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References

- 1. shepchem.com [shepchem.com]

- 2. Page loading... [guidechem.com]
- 3. echemi.com [echemi.com]
- 4. CAS 12158-75-7: Copper hydroxide nitrate ($\text{Cu}_2(\text{OH})_3(\text{NO}_3)$) [cymitquimica.com]
- 5. Copper nitrate basic CAS#: 12158-75-7 [m.chemicalbook.com]
- 6. bocsci.com [bocsci.com]
- 7. Copper(II) nitrate - Wikipedia [en.wikipedia.org]
- 8. Test No. 105: Water Solubility - Overton [app.overton.io]
- 9. downloads.regulations.gov [downloads.regulations.gov]
- 10. researchgate.net [researchgate.net]
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